

Comprehensive Technical Guide: 2-Methyl-4-(piperidin-4-yl)pyridine

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Compound of Interest

Compound Name: 2-Methyl-4-(piperidin-4-yl)pyridine

Cat. No.: B12333554

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Identity & Nomenclature

This compound represents a "privileged scaffold"—a molecular framework capable of providing high-affinity ligands for diverse biological targets, particularly GPCRs (e.g., Histamine H4) and kinases.

Parameter	Details
IUPAC Name	2-Methyl-4-(piperidin-4-yl)pyridine
Common Synonyms	4-(2-Methylpyridin-4-yl)piperidine; 2-Methyl-4-(4-piperidyl)pyridine
CAS Number (2HCl)	1020277-65-9 (Dihydrochloride salt is the standard commercial form)
CAS Number (Free Base)	Not widely indexed; typically generated in situ
Molecular Formula	C ₁₁ H ₁₆ N ₂ (Free Base) C ₁₁ H ₁₈ Cl ₂ N ₂ (Dihydrochloride)
Molecular Weight	176.26 g/mol (Free Base) 249.18 g/mol (Dihydrochloride)
SMILES	<chem>Cc1cc(ccn1)C2CCNCC2</chem>
InChI Key	Generated from structure: UHF-FFA-OYSA-N (Generic)

Chemical Properties & Structural Analysis

The molecule features two nitrogenous rings: a pyridine (aromatic, weak base) and a piperidine (aliphatic, secondary amine, strong base). This dual-basicity is critical for its pharmacophore profile, often serving as a pH-dependent switch in binding pockets.

Physicochemical Profile

Property	Value (Predicted/Experimental)	Significance in Drug Design
pKa (Piperidine NH)	~10.8	Protonated at physiological pH; forms salt bridges (e.g., with Asp/Glu residues).
pKa (Pyridine N)	~5.4	Largely unprotonated at pH 7.4; acts as H-bond acceptor.
LogP	~1.2 - 1.5	Moderate lipophilicity; good CNS penetration potential if optimized.
PSA (Polar Surface Area)	~25 Å ²	Favorable for membrane permeability and oral bioavailability.
H-Bond Donors	1 (Piperidine NH)	Critical for interaction with backbone carbonyls in target proteins.

Synthesis & Manufacturing Protocols

The synthesis of 4-heteroaryl-piperidines is non-trivial due to the need for regioselective coupling. The most robust industrial route utilizes a Suzuki-Miyaura coupling followed by hydrogenation, ensuring high yield and purity.

Route: Suzuki-Miyaura Cross-Coupling Strategy

This protocol avoids the use of unstable organolithium intermediates common in older routes.

Step-by-Step Methodology

Reagents:

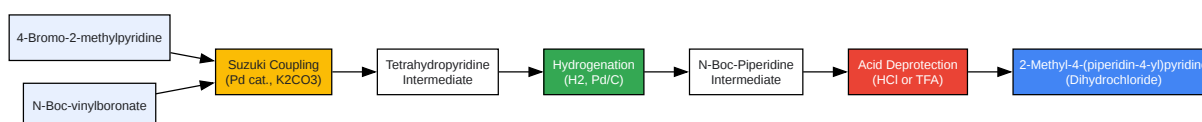
- Substrate A: 4-Bromo-2-methylpyridine (CAS: 22282-99-1)
- Substrate B: tert-Butyl 4-(4,4,5,5-tetramethyl-1,3,2-dioxaborolan-2-yl)-5,6-dihydropyridine-1(2H)-carboxylate (N-Boc-vinylboronate)

- Catalyst: Pd(dppf)Cl₂·DCM or Pd(PPh₃)₄
- Base: K₂CO₃ or Cs₂CO₃

Protocol:

- Coupling: Dissolve 4-bromo-2-methylpyridine (1.0 eq) and the boronate ester (1.1 eq) in 1,4-dioxane/water (4:1). Add K₂CO₃ (3.0 eq). Degas with N₂ for 15 min. Add Pd catalyst (0.05 eq). Heat to 90°C for 12–16 h.
 - Mechanism:[1][2] Pd(0) oxidative addition to aryl halide → Transmetalation with boronate → Reductive elimination forms the C–C bond.
- Workup: Cool, filter through Celite, extract with EtOAc. Purify via flash chromatography (Hex/EtOAc) to yield the Tetrahydropyridine Intermediate.
- Hydrogenation: Dissolve intermediate in MeOH. Add 10% Pd/C (10 wt%). Stir under H₂ balloon (1 atm) for 4–6 h. Filter and concentrate.
 - Outcome: Reduces the alkene double bond to form the piperidine ring.
- Deprotection: Dissolve in DCM. Add TFA (10–20 eq) or 4M HCl in dioxane. Stir at RT for 2 h. Concentrate to yield **2-Methyl-4-(piperidin-4-yl)pyridine** dihydrochloride.[3][4]

Synthesis Workflow Diagram



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Caption: Modular synthesis via Suzuki coupling allows for scalable production of the dihydrochloride salt.

Applications in Drug Discovery

This scaffold is a bioisostere for biphenyl or piperazine-phenyl motifs, offering improved solubility and a specific vector for H-bond interactions.

Target Classes

- Histamine H4 Receptor Antagonists:
 - The 4-(pyridin-4-yl)piperidine moiety is a classic pharmacophore for H4 ligands, used to treat inflammation and pruritus. The basic piperidine nitrogen mimics the histamine amine, while the pyridine ring engages in

-stacking interactions.
- Kinase Inhibitors (JAK/SYK):
 - Used as a solvent-exposed tail group. The piperidine NH can be functionalized (alkylated/acylated) to tune pharmacokinetic properties (solubility, metabolic stability) without disrupting the ATP-binding core.
- Smoothed (Smo) Receptor Antagonists:
 - Investigated in Hedgehog pathway inhibition for oncology.

Medicinal Chemistry Logic

- Vector Control: The 4-position linkage provides a linear geometry, extending the ligand deep into binding pockets.
- Solubility Enhancement: The secondary amine (pKa ~10.8) ensures the molecule is ionized in the stomach, aiding dissolution.
- Metabolic Stability: The 2-methyl group on the pyridine blocks the metabolically vulnerable 2-position from oxidation (a common clearance route for simple pyridines).

Safety & Handling (MSDS Highlights)

- Signal Word: Warning

- Hazard Statements:
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.
- Storage: Hygroscopic. Store at -20°C (long term) or 2-8°C (short term) under inert atmosphere (Argon/Nitrogen). The dihydrochloride salt is significantly more stable than the free base.

References

- PubChem Compound Summary. **2-Methyl-4-(piperidin-4-yl)pyridine** dihydrochloride. National Center for Biotechnology Information. [Link](#)
- ChemicalBook. Product Specifications: CAS 1020277-65-9.[\[5\]\[3\]\[4\]\[6\]\[7\]\[8\]](#) [Link](#)
- Santa Cruz Biotechnology. **2-Methyl-4-(piperidin-4-yl)pyridine** dihydrochloride Product Data. [Link](#)
- Journal of Medicinal Chemistry. Structure-Activity Relationships of H4 Receptor Antagonists. (General reference for scaffold utility).

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- [2. Piperidine-containing drugs and recently studied analogs - biological activity, mechanism of action and synthetic cascade access to their scaffolds - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)

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